

synthesis and purification of 3,4,5-Trichlorocatechol from precursors

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Compound of Interest

Compound Name: 3,4,5-Trichlorocatechol

Cat. No.: B154951

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Application Notes: Safe Handling of 3,4,5-Trichlorocatechol

1. Substance Identification and Properties

3,4,5-Trichlorocatechol is a chlorinated organic compound belonging to the catechol family. It is important for researchers to be familiar with its properties to ensure safe handling.

Property	Value	Reference
IUPAC Name	3,4,5-trichlorobenzene-1,2-diol	[1]
CAS Number	56961-20-7	[2][3][4]
Molecular Formula	C ₆ H ₃ Cl ₃ O ₂	[1][3][4]
Molecular Weight	213.45 g/mol	[3]
Appearance	White to Off-White Solid	[4]
Solubility	Slightly soluble in DMSO and Methanol	[4]

2. Hazard Identification and Classification

3,4,5-Trichlorocatechol is classified as a hazardous substance. All personnel must review the Safety Data Sheet (SDS) before handling this chemical.[\[5\]](#)

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	GHS07	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	GHS07	Warning	H335: May cause respiratory irritation

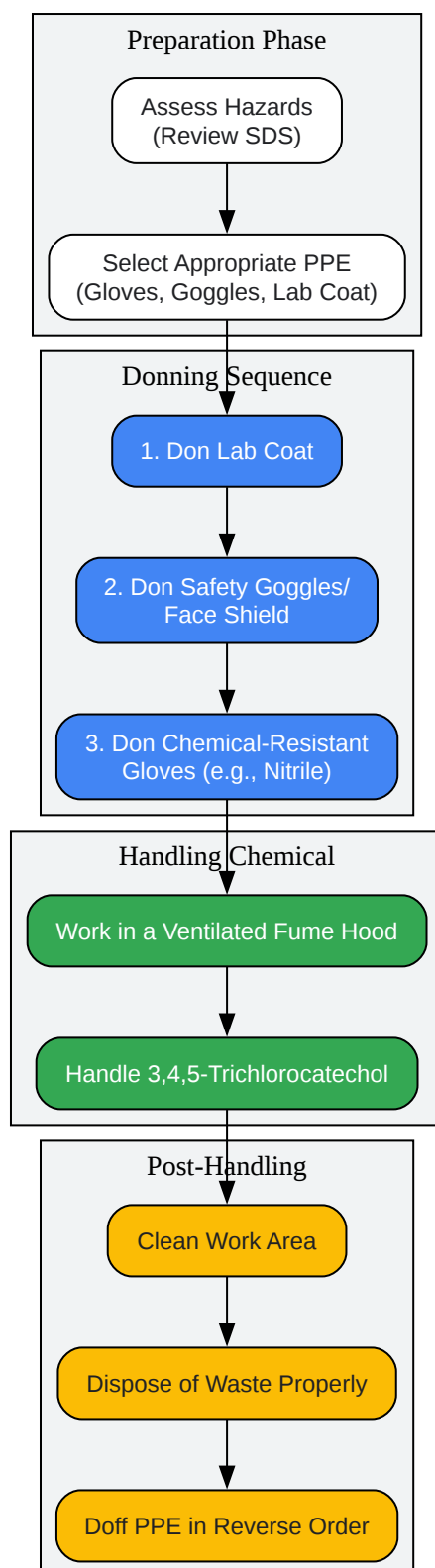
(Data sourced from PubChem GHS Classification)[\[1\]](#)

3. Experimental Protocols for Safe Handling

The following protocols are mandatory for any researcher handling **3,4,5-Trichlorocatechol**.

3.1. Personal Protective Equipment (PPE)

A generalized workflow for donning and using PPE in a laboratory setting is crucial.



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Figure 1. General workflow for laboratory PPE usage.

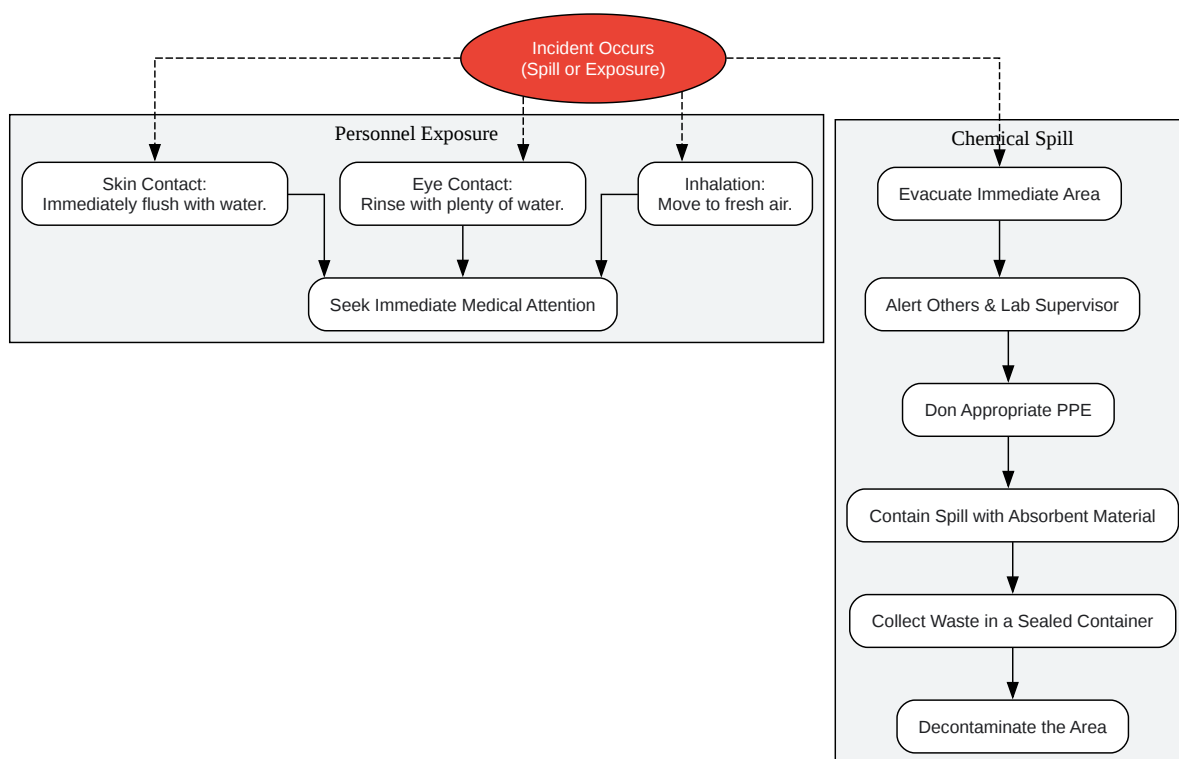
- Lab Coat: A full-length laboratory coat must be worn and buttoned completely.
- Eye Protection: Chemical splash goggles are mandatory. A face shield should be used if there is a significant splash risk.
- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: If dusts may be generated, use only in a well-ventilated area or a chemical fume hood.^[5] Avoid breathing dust.^[5]

3.2. Engineering Controls

- Fume Hood: All work involving solid **3,4,5-Trichlorocatechol** or its solutions must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.^[5]
- Safety Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.^[6]

3.3. Spill and Emergency Procedures

In the event of exposure or a spill, the following logical sequence should be followed.



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Figure 2. Logical flow for emergency response.

- Skin Contact: Immediately remove all contaminated clothing and wash the affected skin area thoroughly with soap and water.[5]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[5\]](#)
- Inhalation: Move the individual to fresh air. If they feel unwell, call a poison center or doctor. [\[5\]](#)
- Ingestion: If swallowed, rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)
- Small Spills: For small spills of the solid material, avoid generating dust. Dampen the material with an appropriate solvent (e.g., 60-70% ethanol), and carefully transfer it to a sealed, labeled hazardous waste container.[\[7\]](#)

4. Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Protocol	Description	Best Practices
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. [7] Some suppliers recommend storage at -20°C. [3]	- Keep container tightly closed. - Store in a designated, secure area. - Ensure container is properly labeled.
Disposal	Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains. [5]	- Collect all chemical waste in a designated, sealed, and properly labeled container. - Handle uncleaned containers as if they contained the product itself. [5] - Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

These guidelines are intended for trained research professionals. Always prioritize safety and consult your institution's specific safety protocols before beginning any experiment.

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